

Application Notes and Protocols for Ixazomib Impurity 1 Reference Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ixazomib Impurity 1

Cat. No.: B601153

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ixazomib is an oral proteasome inhibitor used in the treatment of multiple myeloma. As with any pharmaceutical compound, the presence of impurities in the active pharmaceutical ingredient (API) must be carefully monitored and controlled to ensure the safety and efficacy of the drug product. **Ixazomib Impurity 1** is a known related substance of Ixazomib. This document provides detailed application notes and protocols for the use of the **Ixazomib Impurity 1** reference standard in analytical development and quality control.

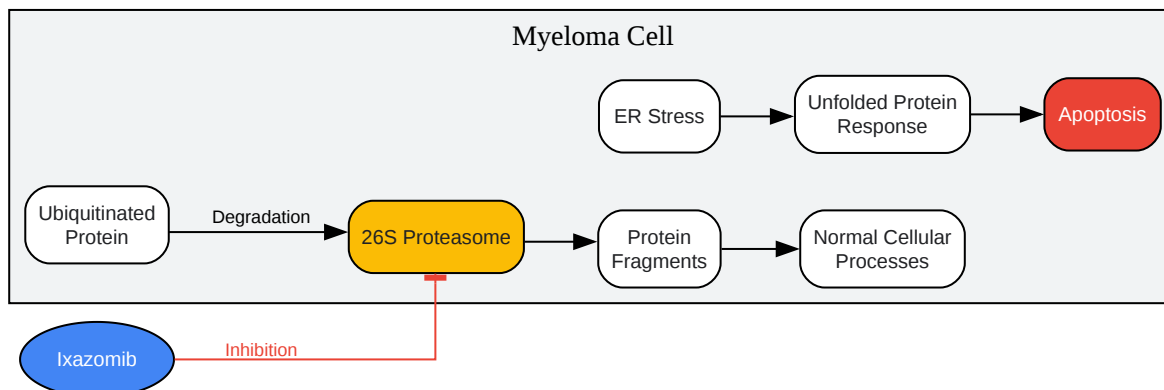
The protocols herein describe methods for the identification and quantification of **Ixazomib Impurity 1** using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

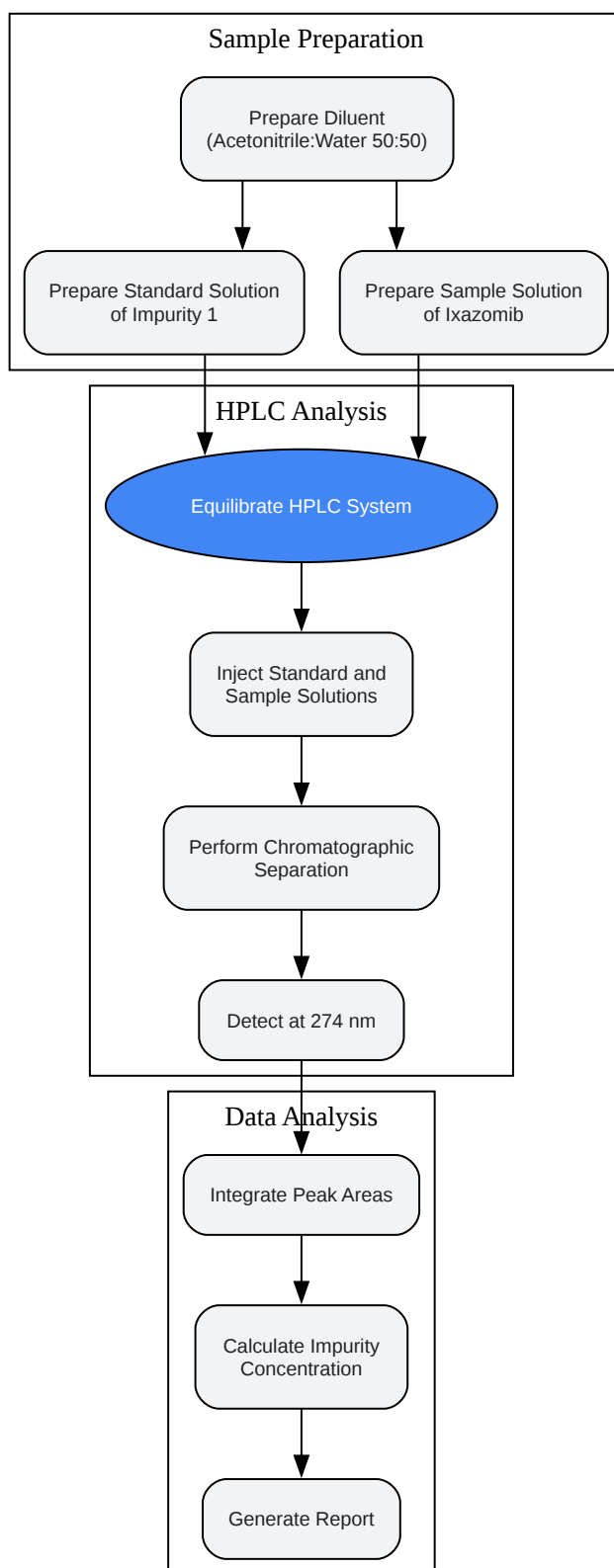
Chemical Information

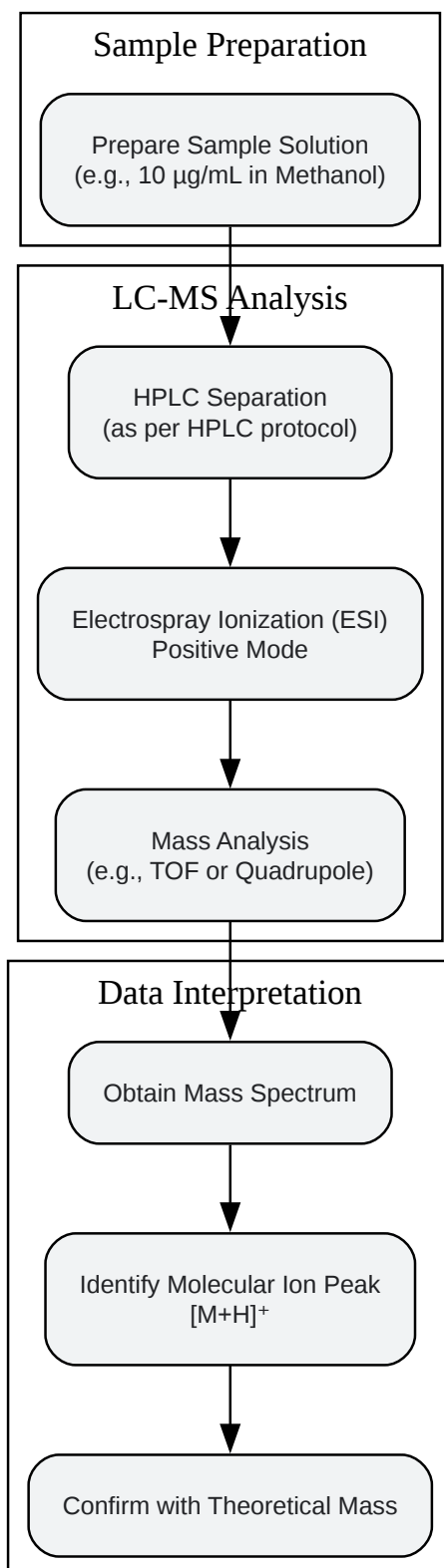
Parameter	Information
IUPAC Name	2,5-dichloro-N-[2-[[[(1R)-3-methyl-1-[(1S,2S,6R,8S)-2,9,9-trimethyl-3,5-dioxo-4-boratricyclo[6.1.1.0 ^{2,6}]decan-4-yl]butyl]amino]-2-oxoethyl]benzamide
Molecular Formula	C ₂₄ H ₃₃ BCl ₂ N ₂ O ₄
Molecular Weight	495.26 g/mol
CAS Number	1201903-02-7
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as methanol, acetonitrile, and dimethyl sulfoxide (DMSO).

Signaling Pathway of Ixazomib

Ixazomib exerts its therapeutic effect by inhibiting the 26S proteasome, a key component of the ubiquitin-proteasome pathway (UPP). The UPP is crucial for the degradation of ubiquitinated proteins, which plays a vital role in regulating cellular processes such as cell cycle progression, apoptosis, and signal transduction. In cancer cells, particularly multiple myeloma cells, the inhibition of the proteasome leads to an accumulation of misfolded and regulatory proteins, inducing endoplasmic reticulum (ER) stress and ultimately triggering apoptosis. The following diagram illustrates the mechanism of action of Ixazomib.







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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com